

4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid proper disposal procedures

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Compound of Interest

Compound Name: 4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid

Cat. No.: B1295999

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Proper Disposal of 4-(3,4-Dimethoxyphenyl)-4-oxobutanoic Acid

The following guide provides essential safety and logistical information for the proper disposal of **4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid**, ensuring the safety of laboratory personnel and compliance with environmental regulations. This substance is classified as a hazardous material and must be handled accordingly.

Safety and Hazard Information

4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid is a solid substance that poses specific health risks. It is crucial to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area to avoid exposure.

Hazard Classification & Properties	Data
GHS Pictogram	GHS07 (Harmful)
Signal Word	Warning[1]
Hazard Statements	H315: Causes skin irritation[1] H319: Causes serious eye irritation[1] H335: May cause respiratory irritation[1]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P405, P501[2] [3]
Physical Form	Solid
Melting Point	159-161 °C
Boiling Point	432.9 ± 35.0 °C at 760 mmHg

Experimental Protocol: Waste Disposal Procedure

This protocol outlines the step-by-step process for the safe disposal of **4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid** waste.

Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Chemical safety goggles or a face shield.[1]
- Lab Coat: A standard laboratory coat to protect from skin contact.
- Respiratory Protection: If handling outside of a fume hood or in case of inadequate ventilation, wear appropriate respiratory protection.[1]

Waste Collection and Containment

- Solid Waste:

- Collect solid **4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid** waste, including contaminated items like weighing paper or pipette tips, in a dedicated, puncture-proof container.[4]
- The waste container must be made of a material compatible with the chemical.
- Ensure the container is kept tightly sealed except when adding waste.[2][3]
- Contaminated Sharps:
 - Dispose of any chemically contaminated sharps (e.g., needles, broken glass) in a labeled, puncture-proof sharps container.[4]
- Empty Containers:
 - Containers that held **4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid** are considered hazardous waste and should not be treated as regular trash.[5][6]
 - Thoroughly empty the container. Any residual solid should be collected as hazardous waste.[4]
 - Deface or remove the original product label.[4][5]
 - Label the container as "empty" and dispose of it as hazardous waste through your institution's waste program.[5]

Labeling and Storage

- Labeling: Affix a completed hazardous waste label to the container. The label must include:
 - The words "Hazardous Waste".[5]
 - The full chemical name: "**4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid**".
 - The specific hazards (e.g., "Irritant").[5]
 - The name of the Principal Investigator and laboratory room number.[5]
 - The date accumulation started.[4]

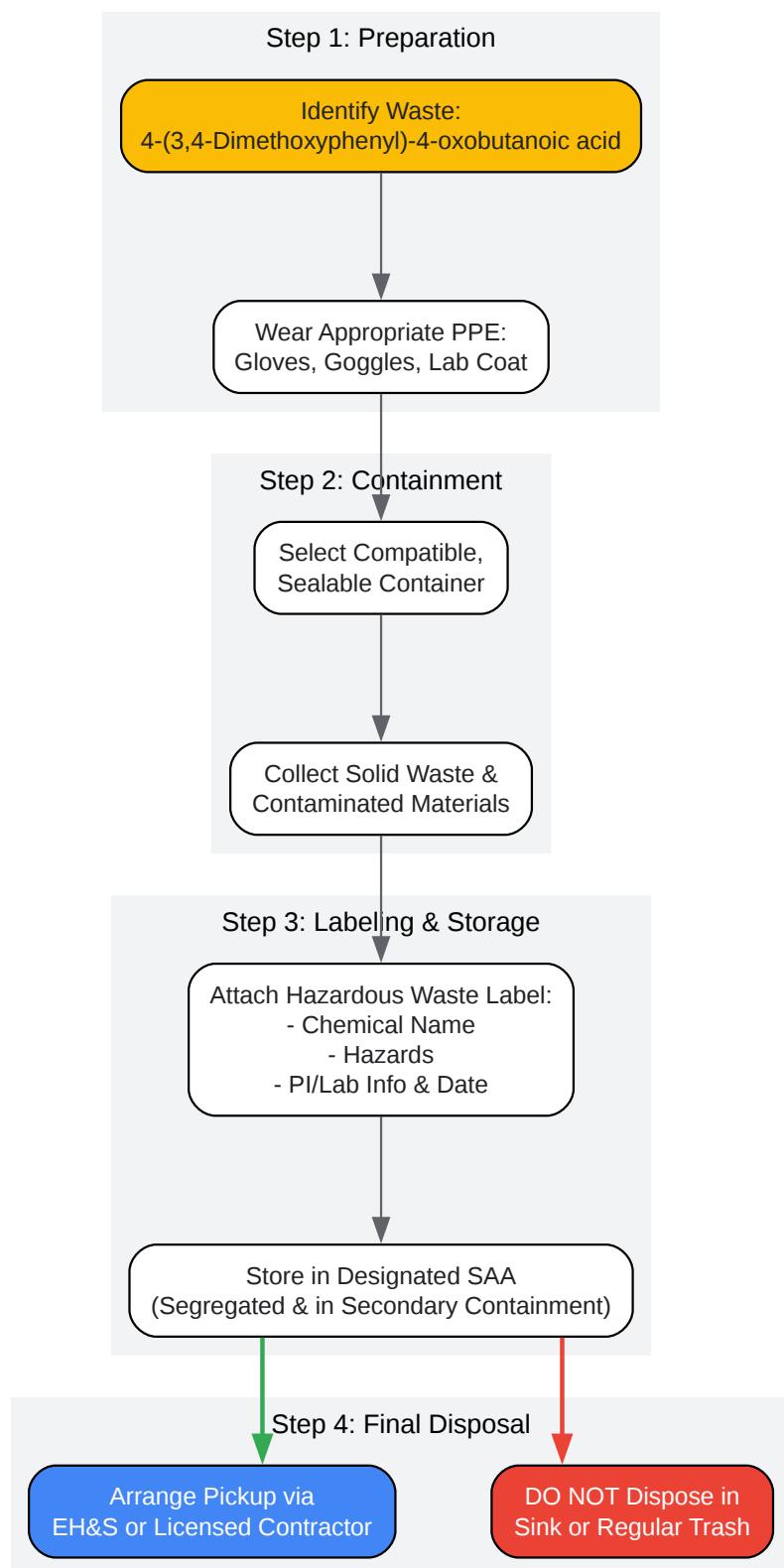
- Storage:
 - Store the sealed waste container in a designated Satellite Accumulation Area (SAA).
 - Ensure the storage area is well-ventilated.[\[2\]](#)
 - Do not mix this waste with incompatible materials, such as strong acids, alkalis, or oxidizing agents.[\[3\]](#) Use secondary containment to segregate incompatible waste streams.[\[6\]](#)

Final Disposal

- Do not dispose of this chemical down the drain or in regular trash.[\[2\]](#)
- Arrange for pickup and disposal through your institution's Environmental Health & Safety (EH&S) office or a licensed hazardous waste disposal contractor.[\[2\]](#)[\[7\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid**.

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Caption: Disposal workflow for **4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid**.

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